Application Notes and Protocols for Cy7-YNE in Live Cell Imaging

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Compound of Interest

Compound Name:	*Cy7-YNE*
Cat. No.:	*B11932859*

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Introduction

Cy7-YNE is a near-infrared (NIR) fluorescent dye featuring a terminal alkyne group, making it an ideal tool for live-cell imaging through bioorthogonal chemistry. Its fluorescence in the NIR spectrum (~750-770 nm excitation, ~775-800 nm emission) offers significant advantages for biological imaging, including deeper tissue penetration and reduced background autofluorescence from cells and tissues, resulting in a higher signal-to-noise ratio.[1] This makes **Cy7-YNE** particularly well-suited for dynamic studies in living cells and in vivo imaging applications.[1]

The terminal alkyne moiety allows for covalent labeling of target biomolecules that have been metabolically, enzymatically, or genetically engineered to contain an azide group. This specific labeling is achieved through "click chemistry," most commonly via the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC). These highly efficient and specific reactions enable the visualization of a wide range of biological processes with minimal perturbation to the living system.

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Data Presentation

Photophysical Properties of Cy7

The selection of a suitable fluorophore is critical for successful fluorescence imaging. The key photophysical properties of Cy7 are summarized below.

Property	Value	Reference
Maximum Excitation (λex)	~750 - 770 nm	[1]
Maximum Emission (λem)	~775 - 800 nm	[1]
Molar Extinction Coefficient (ε)	~250,000 $cm^{-1}M^{-1}$	[1]
Fluorescence Quantum Yield (Φ)	~0.28 (in methanol)	
Solvent	DMSO, DMF, acetonitrile	

Cytotoxicity of Cyanine Dyes

The potential cytotoxicity of fluorescent dyes is a critical consideration in live-cell imaging, as it can significantly impact cell viability and experimental outcomes. The cytotoxic effects are dependent on the cell type, dye concentration, and incubation time. It is highly recommended to perform a dose-response curve to determine the optimal, non-toxic concentration of **Cy7-YNE** for your specific cell line and experimental conditions.

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Cell Line	Assay	IC50 (μM)	Notes	Reference
A549 (Human Lung Carcinoma)	Cell Viability Assay	~1 μM (for Cy7Cl)	Commercial formulations of Cy7 with chloride (Cl^-) can be cytotoxic. Pairing with other counterions can decrease cytotoxicity.	
HeLa (Human Cervical Cancer)	MTT Assay	Not specified	Studies have noted significant changes in cytotoxicity of heptamethine cyanine dyes after irradiation.	

Photostability of Cyanine Dyes

Photostability, the resistance of a fluorophore to photobleaching upon exposure to excitation light, is crucial for long-term live-cell imaging experiments. While Cy7 is a robust NIR dye, it can be susceptible to photobleaching. The use of antifade reagents compatible with live-cell imaging can help mitigate this effect.

Dye	Conditions	Photostability	Reference
Cy7	PBS buffer, continuous irradiation	Significantly more photostable than Cy5.	
Alexa Fluor 750	Protein conjugate	Can exhibit greater photostability than Cy7 conjugates.	

Experimental Protocols

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The following protocols provide a general framework for labeling and imaging live cells using **Cy7-YNE**. Optimization of concentrations, incubation times, and imaging parameters is essential for each specific cell type and target molecule.

General Workflow for Live-Cell Imaging

This diagram outlines the fundamental steps for a live-cell imaging experiment using **Cy7-YNE**.

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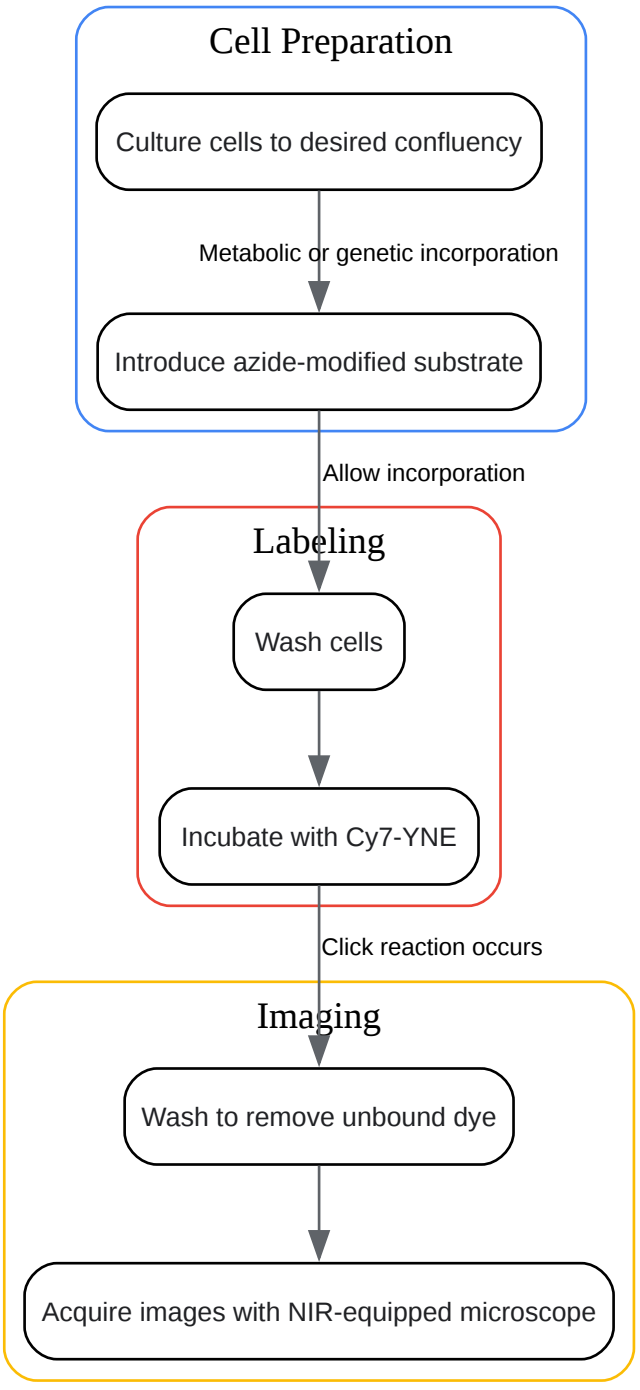

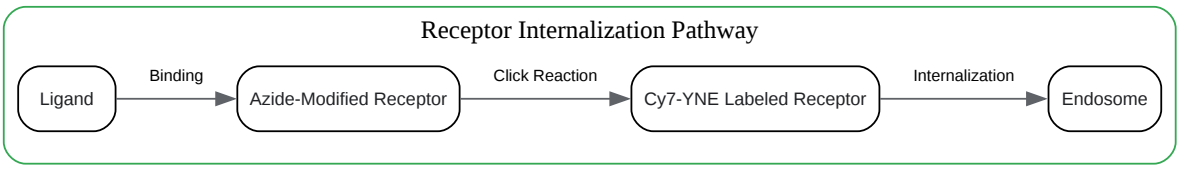

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References

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